

Triphenylmethane: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Triphenylmethane

Cat. No.: B1682552

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This technical guide provides an in-depth overview of the chemical identifier and core physical properties of **triphenylmethane**, a fundamental aromatic hydrocarbon. The information presented herein is intended to support research and development activities by providing reliable data and standardized experimental methodologies.

Chemical Identification

Triphenylmethane, also known as 1,1',1''-Methylidynetris[benzene] or Tritan, is unequivocally identified by the following Chemical Abstracts Service (CAS) Registry Number:

- CAS Number: 519-73-3^[1]^[2]^[3]^[4]^[5]

This unique numerical identifier is assigned to this specific chemical substance and should be used for unambiguous identification in all scientific literature, databases, and regulatory submissions.

Physical Properties of Triphenylmethane

Triphenylmethane is a colorless to light brown crystalline solid at room temperature. Its key physical and chemical properties are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and physical processes, including its suitability as a solvent, its reactivity, and its handling requirements.

Property	Value	Citations
Molecular Formula	C ₁₉ H ₁₆	
Molecular Weight	244.33 g/mol	
Melting Point	92-94 °C	
Boiling Point	358-359 °C at 754-760 mmHg	
Density	1.014 g/cm ³ at 25 °C	
Appearance	Colorless solid	
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Soluble in nonpolar organic solvents such as dioxane, hexane, ethanol, acetone, benzene, and chloroform.	
Acidity (pKa)	Approximately 31-33	

Standardized Experimental Protocols

The accurate determination of physical properties is fundamental to chemical research. The following section outlines the standard methodologies for measuring the key physical properties of solid organic compounds like **triphenylmethane**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. It is a critical indicator of purity.

Methodology: Capillary Method using a Melting Point Apparatus

- **Sample Preparation:** A small amount of the finely powdered dry sample is introduced into a capillary tube, which is then sealed at one end. The tube is tapped gently to pack the sample to a height of 1-2 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus (such as a Mel-Temp or Thiele tube). The apparatus is heated slowly.
- **Observation:** The temperature at which the substance first begins to melt (T1) and the temperature at which the last crystal disappears (T2) are recorded.
- **Reporting:** The melting point is reported as a range (T1-T2). For a pure compound, this range is typically narrow (0.5-1°C). Impurities tend to depress and broaden the melting point range.

Boiling Point Determination

For high-boiling point solids like **triphenylmethane**, the boiling point is determined at a specific pressure.

Methodology: Thiele Tube Method

- **Sample Preparation:** A small amount of the liquid (if the solid is melted) is placed in a small test tube. A capillary tube, sealed at the upper end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating and Observation:** The Thiele tube is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then stopped.
- **Measurement:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. The barometric pressure should also be recorded.

Density Determination

The density of a solid can be determined by measuring its mass and the volume it displaces.

Methodology: Water Displacement Method

- **Mass Measurement:** A sample of the solid is accurately weighed using an analytical balance.

- **Volume Measurement:** A graduated cylinder is partially filled with a liquid in which the solid is insoluble (e.g., water for **triphenylmethane**, though a non-polar solvent would be more appropriate given its solubility). The initial volume is recorded.
- **Displacement:** The weighed solid is carefully submerged in the liquid in the graduated cylinder. The final volume is recorded. The volume of the solid is the difference between the final and initial volume readings.
- **Calculation:** The density is calculated by dividing the mass of the solid by its volume.

Solubility Determination

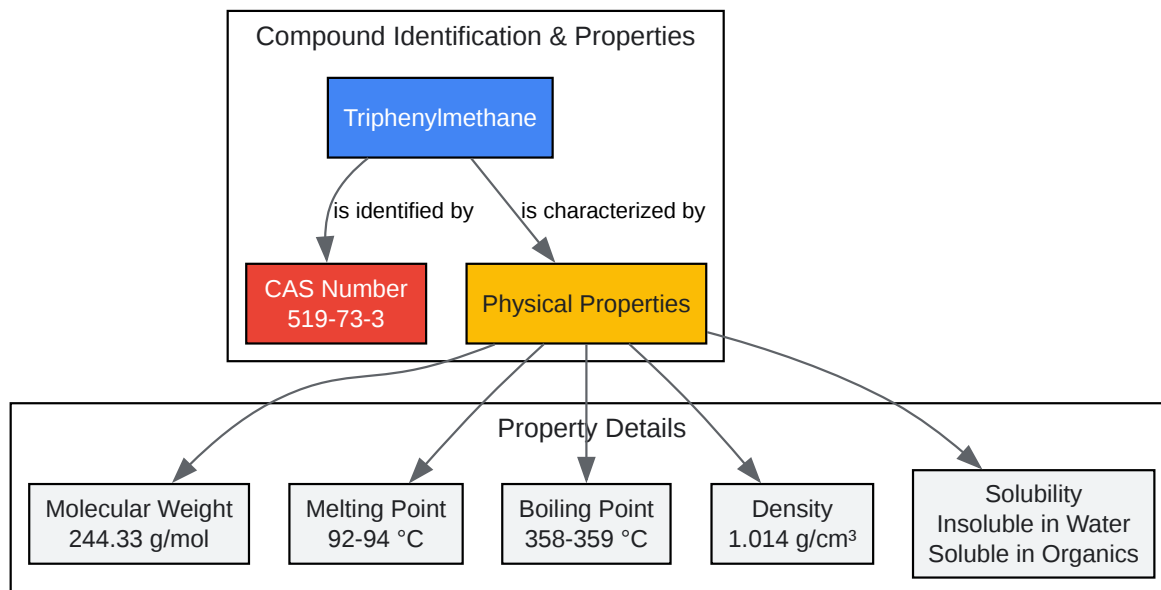
Solubility is a qualitative or quantitative measure of the ability of a substance to dissolve in a solvent.

Methodology: Shake-Flask Method

- **Preparation:** A small, accurately weighed amount of the solid is placed in a test tube or flask.
- **Solvent Addition:** A known volume of the solvent is added in small increments.
- **Mixing:** After each addition, the mixture is vigorously agitated (shaken) at a constant temperature.
- **Observation:** The point at which the solid completely dissolves is noted. Solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in g/100 mL). For quantitative analysis, a saturated solution is prepared, and the concentration of the dissolved solute is determined using an appropriate analytical technique.

Logical Workflow for Compound Characterization

The following diagram illustrates the logical workflow for the identification and characterization of a chemical compound like **triphenylmethane**.



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Caption: Logical relationship between **triphenylmethane** and its key identifiers and physical properties.

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